

"2-Chloro-N-(4-morpholinophenyl)acetamide" safety and handling precautions

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Compound of Interest

Compound Name: 2-Chloro-N-(4-morpholinophenyl)acetamide

CAS No.: 170655-46-6

Cat. No.: B069048

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An In-depth Technical Guide to the Safe Handling of **2-Chloro-N-(4-morpholinophenyl)acetamide**

For Researchers, Scientists, and Drug Development Professionals

Disclaimer

This document provides guidance on the safe handling of **2-Chloro-N-(4-morpholinophenyl)acetamide** based on available data for structurally similar compounds, primarily 2-chloroacetamide. The specific toxicological properties of **2-Chloro-N-(4-morpholinophenyl)acetamide** have not been fully characterized. Therefore, a cautious and conservative approach to handling is imperative. All procedures should be conducted by trained personnel in a controlled laboratory setting.

Introduction

2-Chloro-N-(4-morpholinophenyl)acetamide is a chemical compound that belongs to the family of α -chloroacetamides. While specific applications and biological effects of this particular

molecule may be the subject of ongoing research, the chloroacetamide functional group is known to be reactive and can exhibit biological activity. Compounds in this class are often used as intermediates in chemical synthesis.[1][2] The presence of the chloroacetyl group suggests that this compound is likely an alkylating agent, which warrants careful handling to minimize exposure.[2]

This guide synthesizes available safety information for closely related analogs to provide a comprehensive framework for the safe handling, storage, and disposal of **2-Chloro-N-(4-morpholinophenyl)acetamide**. The causality behind these recommendations is rooted in the known reactivity of the α -chloroacetamide moiety and the general principles of chemical laboratory safety.

Hazard Identification and GHS Classification

While a specific Globally Harmonized System (GHS) classification for **2-Chloro-N-(4-morpholinophenyl)acetamide** is not readily available, the classification for the parent compound, 2-chloroacetamide, provides a strong basis for hazard assessment. The hazards associated with 2-chloroacetamide are significant and should be assumed for its derivatives until proven otherwise.

Table 1: GHS Hazard Classification for 2-Chloroacetamide

Hazard Class	Hazard Category	Hazard Statement
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed.[1]
Skin Sensitization	Category 1	H317: May cause an allergic skin reaction.[1]
Reproductive Toxicity	Category 2	H361: Suspected of damaging fertility or the unborn child.[1]
Acute Aquatic Hazard	Category 3	H402: Harmful to aquatic life. [1]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.[3] [4]
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation.[3][4]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation.[3][4]

Based on these classifications, **2-Chloro-N-(4-morpholinophenyl)acetamide** should be handled as a substance that is toxic if ingested, a potential skin sensitizer, a suspected reproductive toxin, and an irritant to the skin, eyes, and respiratory system.

Exposure Controls and Personal Protection

A multi-layered approach to exposure control is essential, prioritizing engineering controls, supplemented by administrative controls and personal protective equipment (PPE).

Engineering Controls

- Ventilation: All handling of solid **2-Chloro-N-(4-morpholinophenyl)acetamide** and its solutions must be conducted in a properly functioning chemical fume hood to minimize inhalation of dust or aerosols.[1][5] The atmosphere within the laboratory should be regularly monitored to ensure it remains within established exposure standards for similar compounds.
[6]

- Eyewash Stations and Safety Showers: Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[7]

Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical to prevent skin and eye contact.

Table 2: Recommended Personal Protective Equipment

Body Part	PPE Recommendation	Standard
Eyes/Face	Safety goggles with side-shields or a face shield.	EN 166 (EU) or NIOSH (US) approved.[3][4]
Hands	Chemical-resistant gloves (e.g., nitrile rubber). Gloves must be inspected prior to use and disposed of after use or if contaminated.[1][8]	Follow manufacturer's specifications for breakthrough time and permeation rate.
Body	A lab coat or chemical-resistant apron.	Should be laundered separately from personal clothing.[6]
Respiratory	For large spills or situations where dust generation is unavoidable, a NIOSH/MSHA or European Standard EN 149 approved respirator with a particulate filter may be necessary.[9]	Follow institutional guidelines for respirator fit-testing and use.

Safe Handling and Storage

Protocol for Safe Handling and Weighing

- Preparation: Before handling the compound, ensure the fume hood is operational and the work area is clean and uncluttered. Assemble all necessary equipment, including a calibrated balance, weighing paper or a suitable container, and waste disposal bags.

- Donning PPE: Put on all required PPE as outlined in Table 2.
- Transfer and Weighing:
 - Perform all manipulations within the fume hood.
 - Carefully open the container with the compound.
 - Use a spatula to transfer the desired amount of the solid onto weighing paper or into a tared container.
 - Avoid generating dust. If the material is a fine powder, consider moistening it with a suitable solvent if appropriate for the subsequent experimental procedure to prevent dusting.[10]
- Post-Weighing:
 - Securely close the container of **2-Chloro-N-(4-morpholinophenyl)acetamide**.
 - Clean any minor spills within the fume hood immediately.
 - Dispose of the weighing paper and any contaminated materials in a designated, sealed waste container.
- Doffing PPE: Remove PPE in the correct order to avoid cross-contamination. Wash hands thoroughly with soap and water after handling.[1][6]

Storage

- Store in a tightly closed, original container in a cool, dry, and well-ventilated area.[1][6]
- The storage area should be locked or accessible only to authorized personnel.[1]
- Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[9]

First Aid Measures

Immediate and appropriate first aid is crucial in the event of exposure.

- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. If breathing has stopped, begin artificial respiration. Seek immediate medical attention.[4][5]
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. If skin irritation or a rash occurs, seek medical attention.[1][3]
- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[3][5]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. If the person is conscious, give them a small amount of water to drink. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[1][5]

Spill and Emergency Procedures

Protocol for Small Spill Cleanup

- Evacuate and Secure: Evacuate non-essential personnel from the immediate area. Ensure the area is well-ventilated (use the fume hood if the spill is contained within it).
- Personal Protection: Wear appropriate PPE, including respiratory protection if necessary.
- Containment: Prevent the spill from spreading. For solid spills, avoid generating dust.
- Cleanup:
 - Carefully sweep or vacuum the spilled solid into a suitable, labeled container for disposal. [10]
 - Use a wet wipe or damp cloth to clean the spill area to remove any remaining dust.
- Decontamination: Decontaminate the spill area with a suitable cleaning agent.
- Waste Disposal: Place all contaminated materials, including cleaning supplies and PPE, into a sealed, labeled container for hazardous waste disposal.

- Reporting: Report the incident to the appropriate laboratory or institutional safety officer.

Firefighting Measures

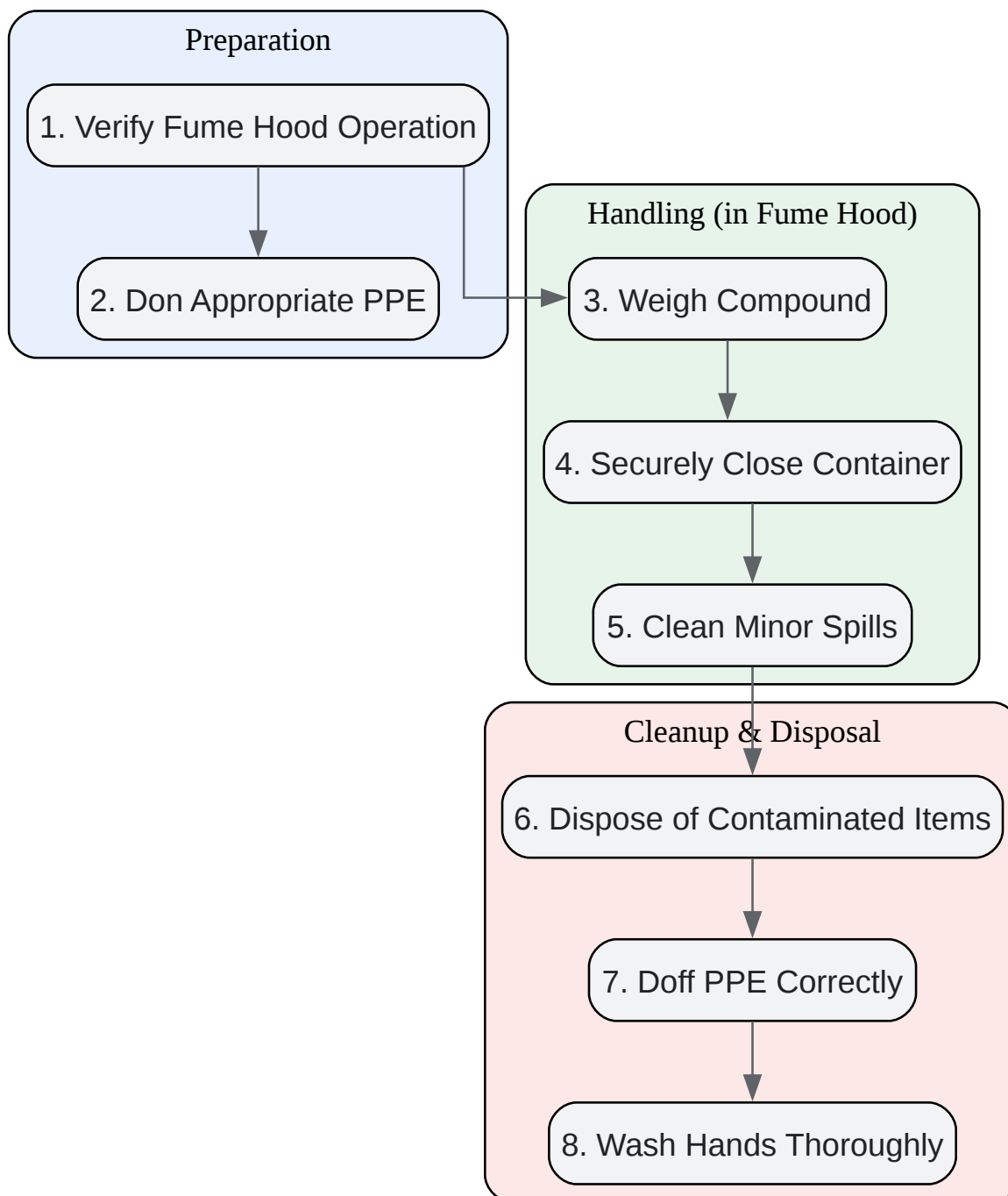
- **2-Chloro-N-(4-morpholinophenyl)acetamide** is not expected to be highly flammable, but it may burn.[10]
- In case of a fire, use appropriate extinguishing media such as water spray, foam, dry chemical, or carbon dioxide.[5]
- Firefighters should wear self-contained breathing apparatus to prevent inhalation of toxic fumes, which may include nitrogen oxides, carbon oxides, and hydrogen chloride gas.[1]

Waste Disposal

- Dispose of **2-Chloro-N-(4-morpholinophenyl)acetamide** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations.
- The material may be disposed of by incineration in a licensed chemical destruction plant with flue gas scrubbing.[11]
- Do not allow the chemical to enter drains or sewer systems.[1][5]

Visualization of Workflows

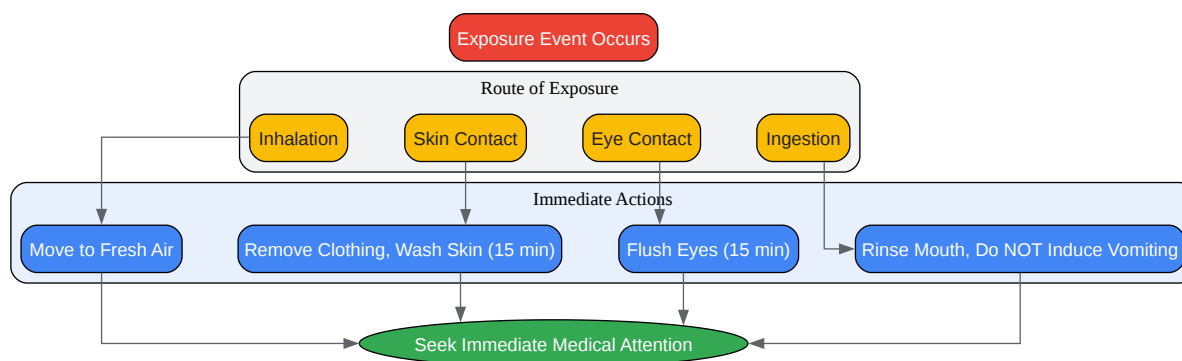
Safe Handling Workflow



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Caption: Workflow for the safe handling of **2-Chloro-N-(4-morpholinophenyl)acetamide**.

Emergency Response Decision Tree



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Caption: Decision tree for emergency response to an exposure event.

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